

A Technical Guide to Betaine Hydrochloride for Laboratory Applications

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Compound of Interest

Compound Name: *Methanaminium, 1-carboxy-N,N,N-trimethyl-, chloride*

CAS No.: 590-46-5

Cat. No.: B1200062

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Introduction: The Versatile Role of Betaine Hydrochloride in Research

Betaine hydrochloride, a synthetic, vitamin-like substance, is the acidic form of betaine.^[1] In a laboratory setting, it serves as a multifaceted compound with applications ranging from a digestive aid in nutritional studies to a crucial component in molecular biology protocols.^[2] This guide provides an in-depth exploration of the chemical and physical properties of betaine hydrochloride, offering practical insights and methodologies for its effective use in research and development.

This document is intended for researchers, scientists, and drug development professionals. It aims to provide a comprehensive understanding of betaine hydrochloride's characteristics, empowering users to optimize its application in their experimental designs.

Core Chemical and Physical Properties

A thorough understanding of the fundamental properties of betaine hydrochloride is paramount for its proper handling, storage, and application in a laboratory setting. These properties dictate its behavior in various experimental conditions and are crucial for ensuring the accuracy and reproducibility of results.

Chemical Structure and Identification

- Chemical Name: (Carboxymethyl)trimethylammonium hydrochloride[3]
- Synonyms: 1-Carboxy-N,N,N-trimethylmethanaminium chloride, Betaine HCl[4][5]
- Molecular Formula: $C_5H_{12}ClNO_2$ [6]
- Molecular Weight: 153.61 g/mol [7][8]
- CAS Number: 590-46-5[4][9]

Physicochemical Data Summary

The following table summarizes the key physical and chemical properties of betaine hydrochloride, compiled from various authoritative sources.

Property	Value	Source(s)
Physical Appearance	White to colorless crystalline powder or solid	[10][11][12]
Melting Point	241-242 °C (decomposes)	[6][13][14]
Solubility		
in Water	64.7 g/100 mL (25°C), 1 M at 20°C (clear, colorless solution)	[6][12][13]
in Ethanol	5%	[13]
in DMSO	≥4.5 mg/mL	[3]
pH	0.8 - 1.2 (in a 1 in 4 solution or 50g/L in H ₂ O at 20°C)	[6][14][15]
pKa	An estimated pKa of 2.38 for betaine suggests it exists as an inner salt at a pH of 5 to 9.	[16]
Bulk Density	0.75 g/mL	[12]
Hygroscopicity	Hygroscopic	[8]

Stability and Storage

Proper storage is critical to maintain the integrity of betaine hydrochloride. It is stable under normal temperatures and pressures.[11] However, it is hygroscopic and should be stored in a tightly closed container in a cool, dry, and well-ventilated place, away from moisture and strong oxidizing agents.[10][11] For solutions, long-term storage is not recommended; they should be used soon after preparation.[3]

Quality Control and Purity Assessment for Laboratory Use

Ensuring the quality of betaine hydrochloride is a critical first step in any experimental workflow. The purity of the reagent can significantly impact the outcome of an experiment. For most research applications, a purity of ≥99% is recommended.

Key Quality Parameters

Several parameters can be assessed to determine the quality of a betaine hydrochloride product:

- **Assay:** The purity, typically determined by titration or HPLC, should be between 98.0% and 100.5% on a dried basis.[\[12\]](#)[\[14\]](#)
- **Moisture Content:** Due to its hygroscopic nature, the loss on drying should be minimal, ideally not more than 0.5%.[\[12\]](#)[\[14\]](#)
- **Residue on Ignition:** This indicates the level of inorganic impurities and should not exceed 0.1%.[\[12\]](#)[\[14\]](#)
- **Heavy Metals:** The presence of heavy metals should be minimal, typically not exceeding 10 ppm.[\[12\]](#)[\[14\]](#)
- **pH:** The pH of a solution is a quick indicator of its acidic nature and should fall within the specified range of 0.8-1.2.[\[14\]](#)[\[15\]](#)

Experimental Protocol: Purity Determination by Non-Aqueous Titration

This protocol describes a common method for determining the purity of betaine hydrochloride.

Principle: Betaine hydrochloride, a quaternary ammonium salt, can be titrated in a non-aqueous solvent system. In glacial acetic acid, it forms quaternary ammonium acetate, which exhibits basic properties and can be titrated with a strong acid like perchloric acid.[\[17\]](#)

Materials:

- Betaine Hydrochloride sample
- Glacial Acetic Acid
- Mercuric Acetate solution
- Crystal Violet indicator

- 0.1 N Perchloric Acid in glacial acetic acid

Procedure:

- Accurately weigh approximately 400 mg of the Betaine Hydrochloride sample.
- Transfer the sample to a conical flask and add 50 mL of glacial acetic acid.
- Gently heat the flask while swirling to dissolve the sample completely.
- Add 25 mL of mercuric acetate solution and allow the mixture to cool.
- Add 2 drops of crystal violet indicator.
- Titrate the solution with 0.1 N perchloric acid until the color changes from violet to blue-green.
- Record the volume of perchloric acid used.
- Calculate the percentage purity of the betaine hydrochloride.

Causality: The addition of mercuric acetate is crucial as it reacts with the chloride ions to form poorly ionized mercuric chloride, preventing interference with the titration endpoint.[17]



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Caption: Workflow for Purity Determination of Betaine Hydrochloride by Non-Aqueous Titration.

Safe Handling and Personal Protective Equipment (PPE)

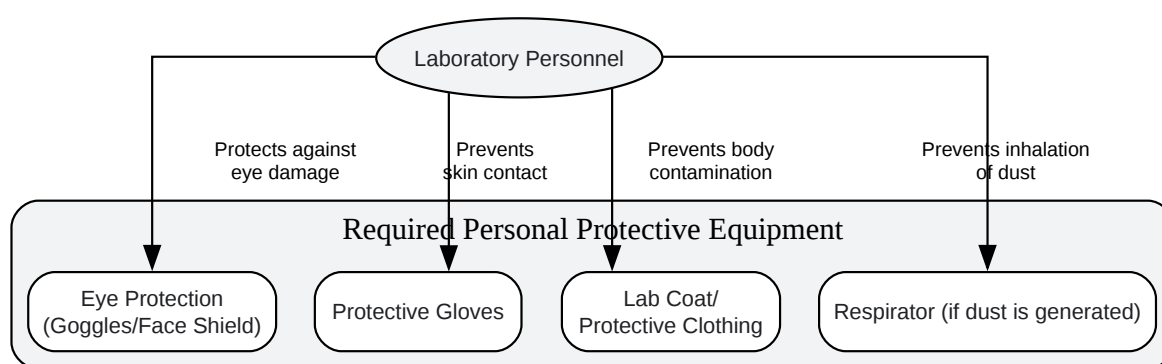
Betaine hydrochloride is classified as a hazardous substance, primarily causing serious eye damage or irritation.[4][9][18] Therefore, strict adherence to safety protocols is essential.

Hazard Identification and First Aid

- **Eye Contact:** Causes serious eye damage.[9] In case of contact, immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[9][11]
- **Skin Contact:** May cause skin irritation.[10][11] In case of contact, flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[11]
- **Inhalation:** May cause respiratory tract irritation.[10][11] If inhaled, move the person to fresh air.[11]
- **Ingestion:** Ingestion of large amounts may cause gastrointestinal irritation.[11] Do not induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water.[11]

Recommended Personal Protective Equipment (PPE)

The following diagram illustrates the necessary PPE for handling betaine hydrochloride in a laboratory setting.



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Caption: Recommended Personal Protective Equipment for Handling Betaine Hydrochloride.

Applications in the Laboratory

Betaine hydrochloride's unique properties make it a valuable reagent in various scientific disciplines.

Role in Molecular Biology

In molecular biology, betaine is often used to enhance the specificity and yield of polymerase chain reactions (PCR). It is particularly useful for amplifying GC-rich DNA sequences. Betaine is thought to function by reducing the melting temperature (T_m) of GC-rich regions, thereby minimizing the formation of secondary structures that can inhibit DNA polymerase.

Use in Biochemical Assays

As a methyl donor, betaine plays a role in various biochemical pathways.^[12] In a laboratory setting, it can be used in studies related to methionine biosynthesis and the investigation of hepatotoxicity.

Application in Cell Culture

Betaine is a known osmoprotectant, helping to protect cells from environmental stress such as high salinity or extreme temperatures.^[12] This property can be leveraged in cell culture applications to improve cell viability and function under stressful conditions.

Conclusion

Betaine hydrochloride is a versatile and valuable chemical for a wide range of laboratory applications. A comprehensive understanding of its chemical and physical properties, coupled with strict adherence to quality control and safety protocols, is essential for its effective and reliable use. This guide provides the foundational knowledge and practical insights necessary for researchers and scientists to confidently incorporate betaine hydrochloride into their experimental workflows.

References

- HIMEDIA. (2024, May 10). Safety Data Sheet: Betaine hydrochloride. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). MSDS Betaine Hydrochloride 98%. Retrieved from [\[Link\]](#)

- Cole-Parmer. (n.d.). Material Safety Data Sheet - Betaine hydrochloride, 99%. Retrieved from [\[Link\]](#)
- Chemos GmbH & Co.KG. (2021, November 25). Safety Data Sheet: Betaine hydrochloride. Retrieved from [\[Link\]](#)
- RxList. (n.d.). Betaine Hydrochloride: Health Benefits, Side Effects, Uses, Dose & Precautions. Retrieved from [\[Link\]](#)
- Chemsrvc. (n.d.). Betaine Hydrochloride | CAS#:590-46-5. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Betaine chloride. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Betaine. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Jinan Jiuan Ester Chemical Co., Ltd. (2016, October 1). Betaine Hydrochloride Technical Data Sheet. Retrieved from [\[Link\]](#)
- Orffa. (n.d.). The quality of betaine hydrochloride products. Retrieved from [\[Link\]](#)
- Dee Cee Labs. (n.d.). Betaine HCl Betaine Hydrochloride. Retrieved from [\[Link\]](#)
- Yarnell, E. (2020). Meal-Time Supplementation with Betaine HCl for Functional Hypochlorhydria: What is the Evidence?. Integrative Medicine: A Clinician's Journal, 19(3), 36–40. Retrieved from [\[Link\]](#)
- PeaceHealth. (n.d.). Betaine Hydrochloride – Health Information Library. Retrieved from [\[Link\]](#)
- EBSCO. (n.d.). Betaine hydrochloride's therapeutic uses | Research Starters. Retrieved from [\[Link\]](#)
- FUYANG BIO. (n.d.). High Purity Betaine Hydrochloride - Enhanced Digestion Support. Retrieved from [\[Link\]](#)
- PCCA. (n.d.). BETAINE HYDROCHLORIDE USP. Retrieved from [\[Link\]](#)

- Google Patents. (n.d.). CN105067741A - Method for measuring betaine content.
- National Center for Biotechnology Information. (n.d.). Betaine chloride. PubChem Compound Database. Retrieved from [[Link](#)]
- KEGG DRUG. (n.d.). Betaine hydrochloride. Retrieved from [[Link](#)]

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Sources

- 1. Betaine Hydrochloride – Health Information Library | PeaceHealth [peacehealth.org]
- 2. Betaine Hydrochloride: Health Benefits, Side Effects, Uses, Dose & Precautions [rxlist.com]
- 3. apexbt.com [apexbt.com]
- 4. fishersci.com [fishersci.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. 590-46-5 CAS MSDS (Betaine hydrochloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Betaine Hydrochloride | CAS#:590-46-5 | Chemsrce [chemsrc.com]
- 8. BETAINE HYDROCHLORIDE USP - PCCA [pccarx.com]
- 9. himediadownloads.com [himediadownloads.com]
- 10. scribd.com [scribd.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. choline-betaine.com [choline-betaine.com]
- 13. Betaine hydrochloride | 590-46-5 [chemicalbook.com]
- 14. Betaine HCl or Betaine hydrochloride Manufacturers, with SDS [mubychem.com]
- 15. files.orffa.com [files.orffa.com]
- 16. Betaine | C5H11NO2 | CID 247 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 17. CN105067741A - Method for measuring betaine content - Google Patents [patents.google.com]
- 18. chemos.de [chemos.de]
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